

AZ3451: Application Notes and Protocols for In Vivo Animal Models

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Compound of Interest

Compound Name: AZ3451

Cat. No.: B15602726

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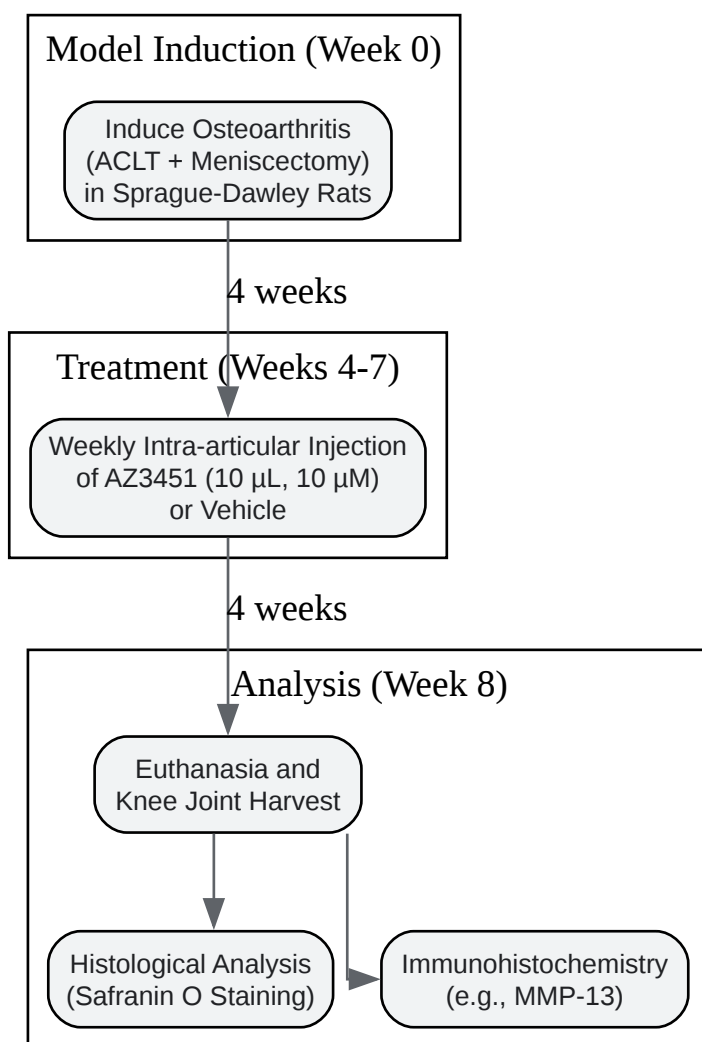
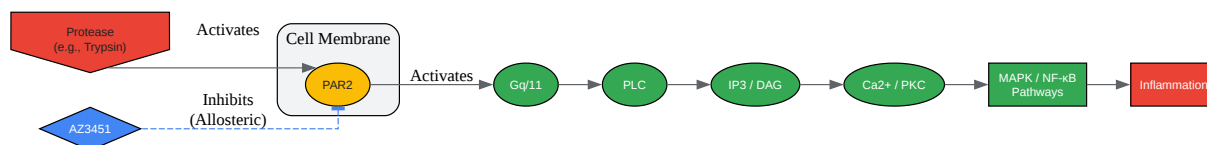
Introduction

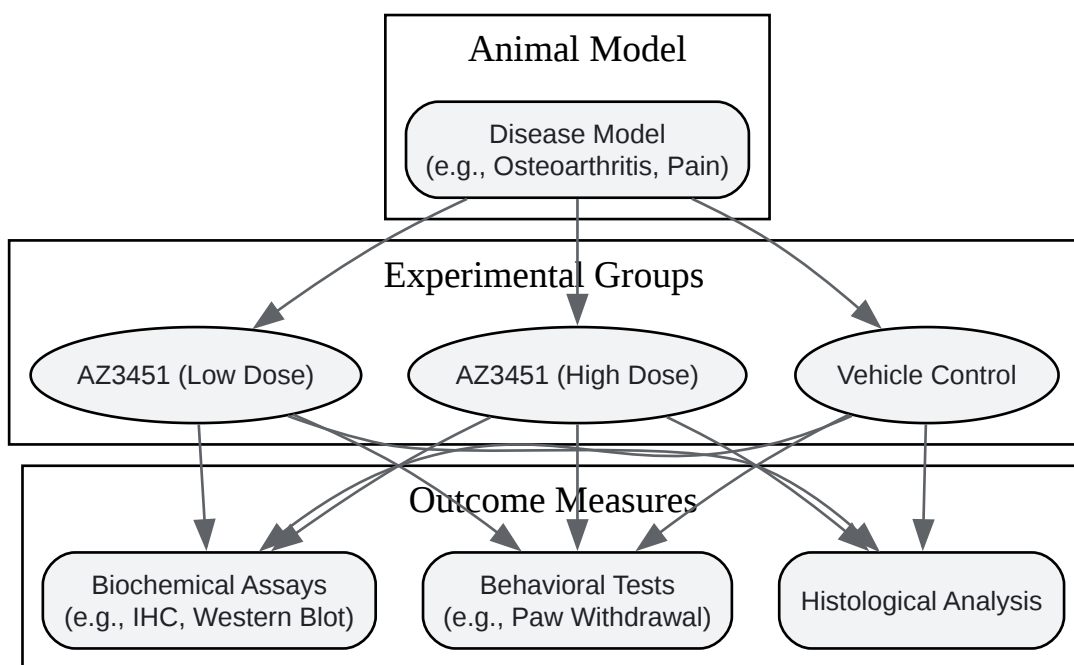
AZ3451 is a potent and selective antagonist of the Protease-Activated Receptor 2 (PAR2), a G-protein coupled receptor implicated in a variety of inflammatory processes.[1][2][3] Activation of PAR2 by proteases such as trypsin and mast cell tryptase is associated with the pathogenesis of several inflammatory conditions, including osteoarthritis, pain, and inflammatory bowel disease.[3][4] **AZ3451** acts as an allosteric antagonist, binding to a remote site on the receptor to prevent the conformational changes required for its activation and subsequent signaling.[2][5] These notes provide an overview of the reported in vivo dosages and protocols for **AZ3451** in various animal models to guide researchers in their study design.

Mechanism of Action

AZ3451 is an allosteric antagonist of PAR2.[2][5] Upon activation by proteases, PAR2 initiates downstream signaling cascades, primarily through the activation of Gq/11, leading to intracellular calcium mobilization and the activation of protein kinase C (PKC). This, in turn, can activate signaling pathways such as the mitogen-activated protein kinase (MAPK) and nuclear factor-kappa B (NF-κB) pathways, leading to the expression of pro-inflammatory mediators.[1]

AZ3451, by binding to an allosteric site, prevents receptor activation and blocks these downstream inflammatory signaling events.[1][2][5]





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